

Application Notes and Protocols: Purification of 5-Nitroisophthalic Acid by Recrystallization

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Compound of Interest

Compound Name: 5-Nitroisophthalic acid

Cat. No.: B126730

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Audience: Researchers, scientists, and drug development professionals.

Introduction

5-Nitroisophthalic acid (5-NIPA) is a pivotal intermediate in the synthesis of various active pharmaceutical ingredients (APIs) and disperse dyes.^{[1][2]} For instance, it is a precursor in the production of 5-aminoisophthalic acid, which is utilized in manufacturing therapeutic agents.^[1] Given its role in these high-purity applications, an effective and reproducible purification method is essential. Recrystallization is a standard and efficient technique for purifying solid organic compounds like **5-Nitroisophthalic acid**. This document provides detailed protocols and data for the purification of **5-Nitroisophthalic acid** using recrystallization, primarily with water as the solvent.

Physicochemical Properties of 5-Nitroisophthalic Acid

Understanding the physical and chemical properties of **5-Nitroisophthalic acid** is fundamental to developing a successful recrystallization protocol.

Property	Value	References
Molecular Formula	C ₈ H ₅ NO ₆	[1]
Molecular Weight	211.13 g/mol	[1]
Appearance	White to light yellow/light cream crystalline powder	[1] [3] [4]
Melting Point	259-261 °C	[1]
Purity (Commercial)	>99.0% (HPLC)	[5]

Solubility Profile

The selection of an appropriate solvent is the most critical step in recrystallization. An ideal solvent should dissolve the compound well at high temperatures but poorly at low temperatures.

Solvent	Solubility	References
Water	1.5 g/L at 20°C; Soluble in hot water	[1] [2]
Ethanol	Soluble	[2] [3]
Ether	Soluble	[2]
Acetonitrile	Soluble	[1]
Dimethyl Sulfoxide (DMSO)	Soluble	[1] [3]
Acetone	Soluble	[3]

Based on the available data, water is a suitable solvent for the recrystallization of **5-Nitroisophthalic acid** due to its significant temperature-dependent solubility.

Experimental Protocol: Recrystallization from Water

This protocol details the purification of crude **5-Nitroisophthalic acid** synthesized via the nitration of isophthalic acid.[\[2\]](#)[\[6\]](#)

Materials and Equipment:

- Crude **5-Nitroisophthalic acid**
- Deionized water
- Erlenmeyer flasks
- Heating mantle or hot plate
- Buchner funnel and flask
- Filter paper
- Glass stirring rod
- Ice bath
- Vacuum oven

Procedure:

- Dissolution:
 - Place the crude **5-Nitroisophthalic acid** into an Erlenmeyer flask.
 - For every 1 gram of crude product, add approximately 1.4 mL of deionized water.^[6] Note: The optimal solvent volume may need to be determined empirically.
 - Gently heat the mixture with continuous stirring until the solvent boils and the solid completely dissolves.^[6] Add a minimal amount of additional hot water if necessary to achieve full dissolution.
- Hot Filtration (Optional):
 - If insoluble impurities are visible in the hot solution, perform a hot filtration.
 - Preheat a separate flask containing a funnel and fluted filter paper to prevent premature crystallization.

- Quickly pour the hot solution through the preheated filtration setup.
- Crystallization:
 - Allow the hot, clear filtrate to cool slowly to room temperature undisturbed. Slow cooling promotes the formation of larger, purer crystals.[7]
 - Once the flask has reached room temperature and crystal formation has slowed, place it in an ice bath to maximize the yield of crystals.[7]
- Crystal Collection and Washing:
 - Collect the crystallized product by vacuum filtration using a Buchner funnel.
 - Wash the filter cake with a small amount of ice-cold deionized water to remove any remaining soluble impurities.[2]
- Drying:
 - Dry the purified white crystalline solid in a vacuum oven at 50 °C for 12 hours or until a constant weight is achieved.[8]

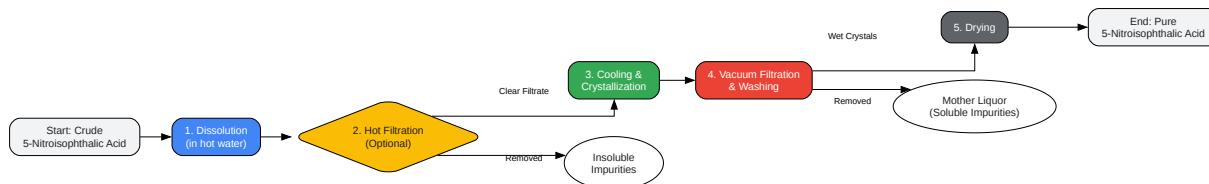
Expected Results

The recrystallization process is expected to yield a high-purity product.

Parameter	Result	References
Yield	68-89%	[2][6]
Purity	>99%	[8][9][10]
Final Product Appearance	White crystalline solid	[2][6]

Visualization of the Experimental Workflow

The following diagram illustrates the key steps in the purification of **5-Nitroisophthalic acid** by recrystallization.



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Caption: Workflow for the purification of **5-Nitroisophthalic acid**.

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